

# An In-depth Technical Guide to the Safe Handling of Glutaryl Chloride

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## Compound of Interest

Compound Name: *GLUTARYL CHLORIDE*

Cat. No.: *B1346644*

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of all laboratory reagents is paramount. This guide provides a comprehensive overview of the safety data for **glutaryl chloride** (CAS No: 2873-74-7), a versatile bifunctional reagent employed in the synthesis of pharmaceuticals, polymers, and other specialty chemicals.<sup>[1][2]</sup> The following sections detail the physical and chemical properties, toxicity, and safe handling procedures for this compound, presenting quantitative data in accessible tables and illustrating key safety concepts with diagrams.

## Properties of Glutaryl Chloride

**Glutaryl chloride**, also known as pentanedioyl dichloride, is a colorless to light yellow or dark red liquid.<sup>[1][3]</sup> It is a reactive acyl chloride that serves as an important intermediate in various organic syntheses.<sup>[1][2]</sup>

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C5H6Cl2O2	[1][3][4]
Molecular Weight	169.01 g/mol	[3][4][5]
Appearance	Colorless to light orange to yellow clear liquid; also described as dark red liquid	[1][3]
Boiling Point	216 - 218 °C	[3][4][5]
Density	1.324 g/mL at 25 °C	[3][4]
Flash Point	106 - 107 °C (closed cup)	[3][4][6][7]
Refractive Index	1.470 - 1.472 (at 20 °C)	[1]
Solubility	Reacts with water	[4][8]

## Toxicological Data and Hazards

**Glutaryl chloride** is classified as toxic if swallowed and causes severe skin burns and eye damage.[3][5] It is also described as a lachrymator, a substance that irritates the eyes and causes tearing.[5]

Table 2: Acute Toxicity Data

Route of Exposure	Species	Value	Source
Oral	Rat	LD50 = 190 µL/kg	[4]
Oral	Mouse	LD50 = 350 µL/kg	[4]

### Hazard Statements:

- H301: Toxic if swallowed[3][5][7]
- H314: Causes severe skin burns and eye damage[3][5][7]
- H290: May be corrosive to metals

Signal Word: Danger[3][5][6][7]

## Fire and Explosion Data

**Glutaryl chloride** is a combustible liquid.[6] In case of fire, appropriate extinguishing media should be used, and hazardous decomposition products should be considered.

Table 3: Fire and Explosion Data

Parameter	Value	Source
Flash Point	106 - 107 °C (closed cup)	[3][4][6][7]
Suitable Extinguishing Media	Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	[3][4]
Hazardous Combustion Products	Carbon oxides (CO, CO <sub>2</sub> ), hydrogen chloride gas, and phosgene.	[3][4][8]

## Experimental Protocols: Safe Handling Workflow

Due to its hazardous nature, strict adherence to safety protocols is essential when working with **glutaryl chloride**. The following workflow outlines the key steps for its safe handling in a laboratory setting.

### Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **glutaryl chloride** in a well-ventilated area, preferably within a chemical fume hood.[4][5][8]
- Eye and Face Protection: Wear tightly fitting safety goggles and a face shield (minimum 8-inch).[3] Use eye protection that is tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[3][4]

- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[4]  
[8] Gloves must be inspected before use, and proper glove removal technique should be followed.[3]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][8]

## Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[4] Avoid inhalation of vapor or mist.[3]  
Wash hands thoroughly after handling.[4]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[3][4]  
Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[3] Protect from moisture as the compound is moisture-sensitive.[5][8]

## Accidental Release Measures

- Personal Precautions: In case of a spill, wear respiratory protection and ensure adequate ventilation.[3] Evacuate personnel to a safe area.[3]
- Containment and Cleanup: Soak up the spill with an inert absorbent material (e.g., sand, silica gel) and dispose of it as hazardous waste.[3][8] Keep in suitable, closed containers for disposal.[3] Do not let the product enter drains.[3]

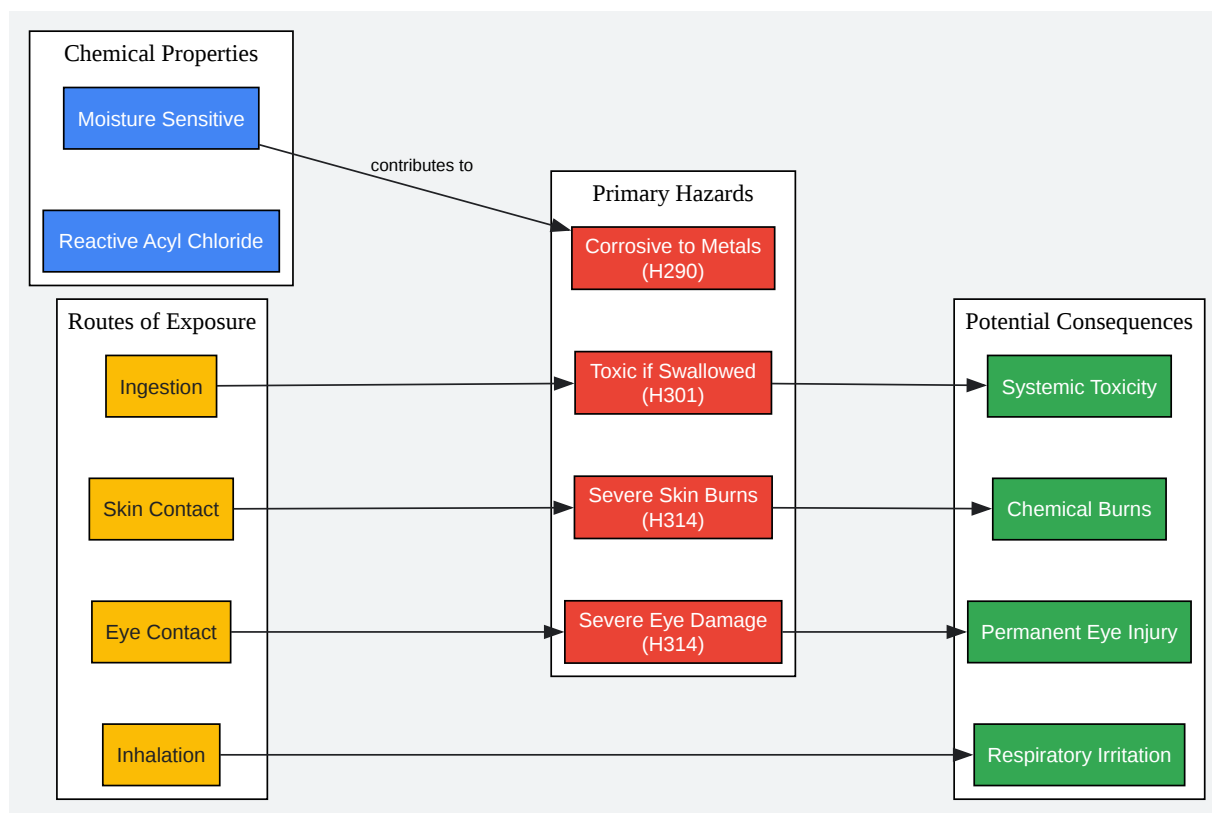
## First Aid Measures

- General Advice: In all cases of exposure, consult a physician and show them the Safety Data Sheet.[3]
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration.[3]
- In Case of Skin Contact: Immediately take off contaminated clothing and shoes. Wash off with soap and plenty of water and take the victim to a hospital.[3]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[3]

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[3]

## Visualizing the Hazards of Glutaryl Chloride

To better understand the interconnectedness of the hazards associated with **glutaryl chloride**, the following diagram illustrates the logical relationships between its properties and the potential risks.



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Caption: Logical relationships of **glutaryl chloride** hazards.

This guide provides a foundational understanding of the safety considerations for **glutaryl chloride**. It is imperative for all personnel to review the full Safety Data Sheet (SDS) provided by the manufacturer before handling this chemical and to receive proper training on its safe use.

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